

2-Benzyl-1,3-dioxoisoindoline-5-carboxylic acid

CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Benzyl-1,3-dioxoisoindoline-5-carboxylic acid

Cat. No.: B390373

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An In-depth Technical Guide to 2-Benzyl-1,3-dioxoisoindoline-5-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Benzyl-1,3-dioxoisoindoline-5-carboxylic acid**, a molecule of interest in medicinal chemistry. The document details its chemical properties, plausible synthetic routes, and potential biological activities, drawing insights from the broader class of isoindoline-1,3-dione derivatives.

Core Compound Identification

| Property | Value |
|-------------------|---|
| Chemical Name | 2-Benzyl-1,3-dioxoisoindoline-5-carboxylic acid |
| CAS Number | 67822-75-7 [1] [2] [3] [4] |
| Molecular Formula | C ₁₆ H ₁₁ NO ₄ [1] [2] [3] |
| Molecular Weight | 281.26 g/mol [1] [2] [3] |
| Canonical SMILES | O=C(C1=CC2=C(C(N(CC3=CC=CC=C3)C2=O)=O)C=C1)O [1] [2] |
| InChIKey | KGHOAEZOEVGKMU-UHFFFAOYSA-N [5] |

Physicochemical Properties

| Property | Value |
|---------------------|---|
| MDL Number | MFCD00411831 [1] [2] |
| Purity | Typically $\geq 95\%$ (as supplied by vendors) [3] |
| Storage | Sealed in a dry environment at room temperature [1] |
| Physical Appearance | Solid (predicted) |

Synthesis and Experimental Protocols

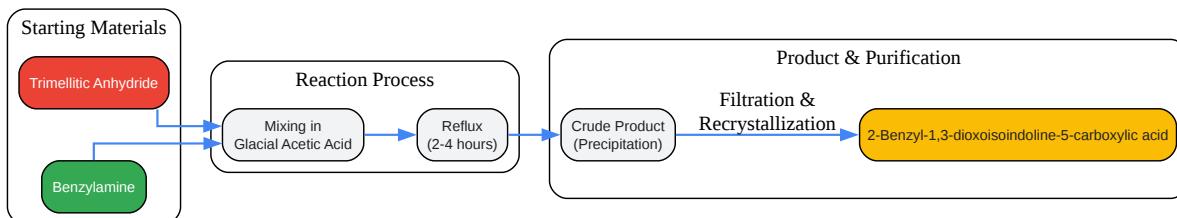
The synthesis of N-substituted phthalimides, such as **2-Benzyl-1,3-dioxoisooindoline-5-carboxylic acid**, is generally achieved through the condensation of a phthalic anhydride derivative with a primary amine. While a specific detailed protocol for this exact molecule is not readily available in the reviewed literature, a general and plausible synthetic methodology can be outlined based on established chemical principles for related compounds.

General Synthesis of N-Substituted Phthalimides

A common method involves the reaction of phthalic anhydride or its derivatives with a primary amine in a suitable solvent, such as glacial acetic acid, followed by cyclization. For the synthesis of **2-Benzyl-1,3-dioxoisooindoline-5-carboxylic acid**, the starting materials would be trimellitic anhydride and benzylamine.

- Reaction Setup: To a round-bottom flask, add trimellitic anhydride (1 equivalent) and glacial acetic acid as the solvent.
- Addition of Amine: Slowly add benzylamine (1 equivalent) to the stirred solution.
- Reflux: Heat the reaction mixture to reflux and maintain for a period of 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Isolation of Product: Upon completion, cool the reaction mixture to room temperature. The product is expected to precipitate out of the solution.

- Purification: Collect the solid product by filtration, wash with a cold solvent (such as ethanol or water) to remove impurities, and dry under vacuum. Further purification can be achieved by recrystallization from a suitable solvent system.



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Plausible synthesis workflow for the target compound.

Biological Activity and Drug Development Potential

While specific biological data for **2-Benzyl-1,3-dioxoisindoline-5-carboxylic acid** is limited in the public domain, the isoindoline-1,3-dione scaffold is a well-established pharmacophore with a wide range of biological activities. Derivatives of this core structure have shown promise in various therapeutic areas, particularly in oncology.

Anticancer and Cytotoxic Potential

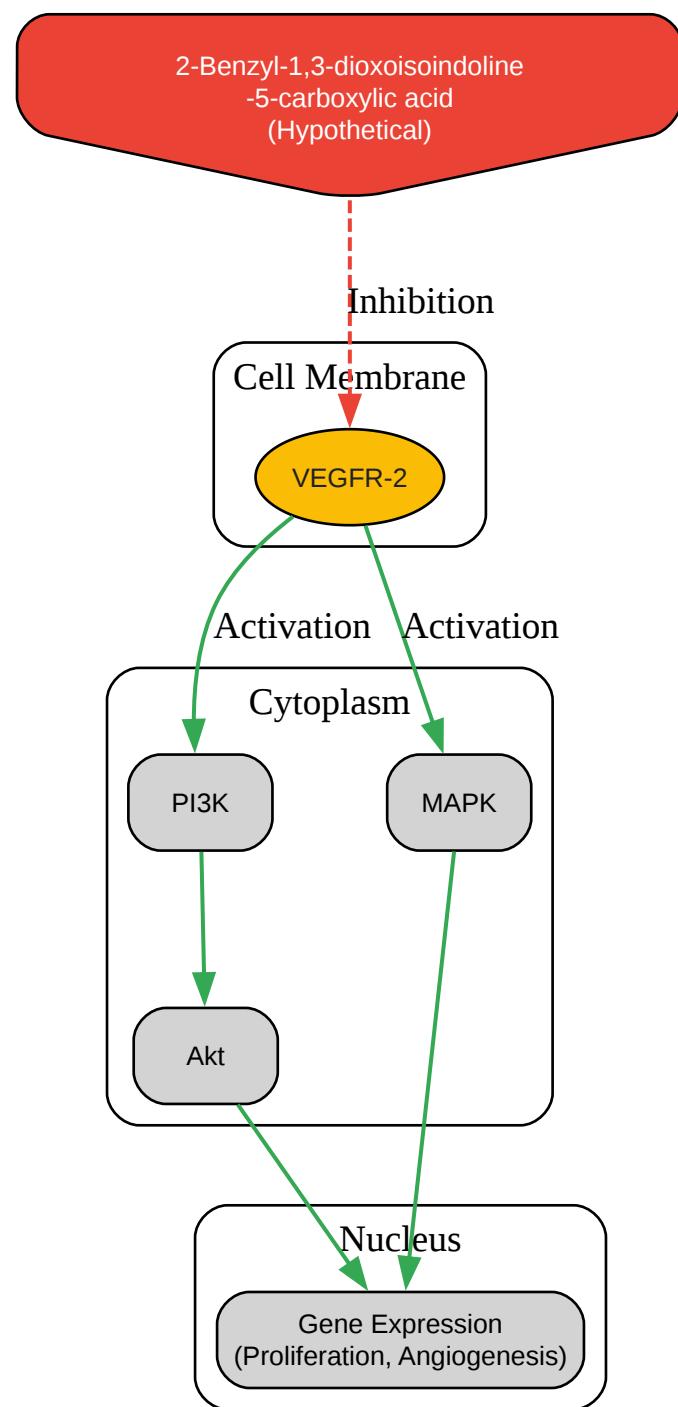
N-substituted isoindoline-1,3-dione derivatives have been investigated for their anticancer properties. Studies on related N-benzylisoindole-1,3-dione compounds have demonstrated cytotoxic effects against various cancer cell lines, including adenocarcinoma (A549), cervical cancer (HeLa), and glioma (C6) cells.[6][7] Some derivatives have been shown to induce apoptosis and necrosis in cancer cells.[8]

| Related Compound Class | Cell Lines Tested | Observed Effect | Reference |
|--|------------------------------|---|-----------|
| N-benzylisoindole-1,3-dione derivatives | A549-Luc (adenocarcinoma) | Cytotoxic effects with IC ₅₀ values around 114-116 μM after 48h. | [7] |
| Isoindole-1,3-dione derivatives | HeLa, C6, A549 | Antiproliferative properties, with some compounds showing higher activity than the positive control (5-FU). | [6] |
| 2-(4-(2-bromoacetyl)phenyl)isoindoline-1,3-dione | Raji, K562 (blood cancer) | High inhibitory effect on cell viability, inducing apoptosis and necrosis. | [8] |

Modulation of Signaling Pathways

The broader class of isoindoline-1,3-dione derivatives has been implicated in the modulation of key signaling pathways relevant to cancer progression. For instance, benzimidazole-dioxoisooindoline conjugates have been designed as dual inhibitors of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) and Fibroblast Growth Factor Receptor 1 (FGFR-1).^[9] ^[10] These receptors are crucial for tumor angiogenesis and cell proliferation. Inhibition of these pathways can lead to a reduction in tumor growth and metastasis.

While it is not confirmed for the specific title compound, a hypothetical mechanism of action based on related structures could involve the inhibition of tyrosine kinase receptors like VEGFR-2.



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Hypothetical signaling pathway modulation.

Other Potential Biological Activities

Derivatives of the phthalimide core, to which **2-Benzyl-1,3-dioxoisooindoline-5-carboxylic acid** belongs, have also been explored for other biological activities, including:

- Antimicrobial and Antifungal Activity: Certain N-substituted phthalimides have been synthesized and screened for their efficacy against various bacterial and fungal strains.[\[11\]](#) [\[12\]](#)
- Enzyme Inhibition: Isoindoline-1,3-dione derivatives have been investigated as inhibitors of enzymes such as carbonic anhydrases, which are implicated in several diseases.[\[13\]](#)

Conclusion

2-Benzyl-1,3-dioxoisooindoline-5-carboxylic acid is a compound with a well-defined chemical structure. While specific, in-depth biological studies on this particular molecule are not widely published, its core isoindoline-1,3-dione structure is a recognized pharmacophore. The broader family of N-benzyl-substituted isoindoline-1,3-diones has demonstrated potential as anticancer agents, likely through the modulation of critical signaling pathways such as those involving receptor tyrosine kinases. Further research is warranted to fully elucidate the specific biological activities and therapeutic potential of **2-Benzyl-1,3-dioxoisooindoline-5-carboxylic acid**. This guide provides a foundational understanding for researchers and professionals in the field of drug development to build upon.

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